

Comprehensive Spectroscopic Characterization of 2-[3-(Propan-2-yl)phenoxy]acetic Acid

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Compound of Interest

Compound Name: 2-[3-(Propan-2-yl)phenoxy]acetic acid

CAS No.: 1878-52-0

Cat. No.: B3048947

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Introduction & Scope

2-[3-(Propan-2-yl)phenoxy]acetic acid, commonly referred to as 3-isopropylphenoxyacetic acid (CAS: 1878-52-0), is a highly relevant structural motif in medicinal chemistry and agrochemicals[1]. Phenoxyacetic acid derivatives frequently serve as critical pharmacophores in the development of peroxisome proliferator-activated receptor (PPAR) agonists, thyromimetics, and plant growth regulators due to their specific lipophilic and electronic properties[2].

Accurate structural elucidation of this compound is paramount during synthetic validation, quality control, and pharmacological formulation. This application note provides a comprehensive, self-validating protocol for the spectroscopic characterization (NMR, FT-IR, and LC-MS) of **2-[3-(propan-2-yl)phenoxy]acetic acid**. By detailing both the step-by-step methodologies and the mechanistic causality behind the analytical choices, this guide ensures high-fidelity data acquisition and interpretation.

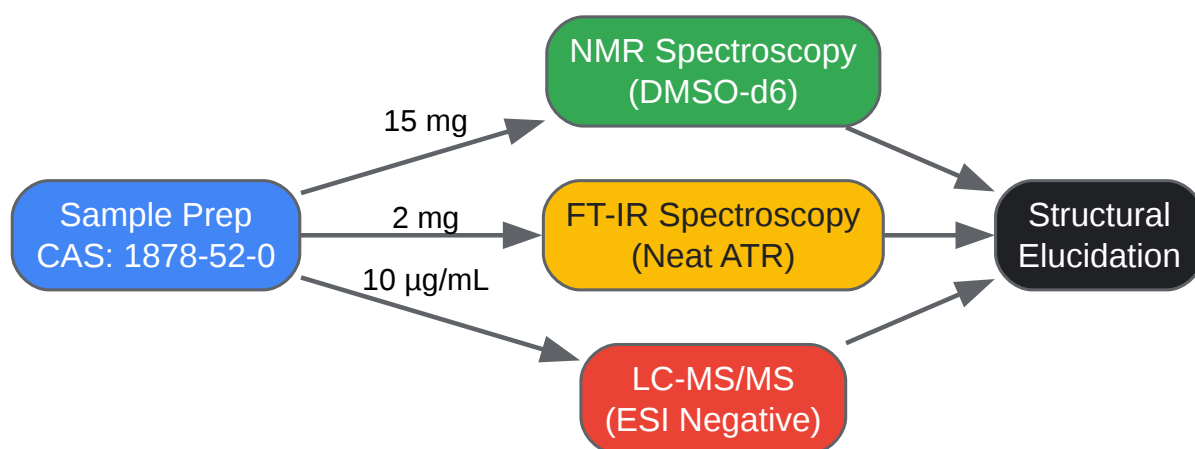
Physicochemical Profile

Before initiating spectroscopic workflows, it is critical to establish the baseline physicochemical parameters of the analyte to inform solvent selection and ionization strategies[3].

Parameter	Value
Chemical Name	2-[3-(Propan-2-yl)phenoxy]acetic acid
CAS Registry Number	1878-52-0
Molecular Formula	C ₁₁ H ₁₄ O ₃
Molecular Weight	194.23 g/mol
SMILES String	<chem>CC(C)c1cccc(OCC(O)=O)c1</chem>
LogP (Octanol/Water)	2.59

Analytical Workflow Architecture

The following diagram illustrates the parallel analytical workflow designed to orthogonally validate the chemical structure.



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Workflow for the spectroscopic characterization of **2-[3-(propan-2-yl)phenoxy]acetic acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Mechanistic Rationale & Solvent Selection

For phenoxyacetic acids, non-polar solvents like Chloroform-d (CDCl_3) often lead to extensive intermolecular hydrogen bonding (dimerization) of the carboxylic acid moiety, resulting in severe line broadening. To circumvent this, Dimethyl Sulfoxide- d_6 (DMSO-d_6) is the solvent of choice. DMSO acts as a strong hydrogen-bond acceptor, effectively disrupting the acid dimers and yielding a sharp, distinct, and easily integrable -COOH proton signal downfield.

Standardized Protocol

- Preparation: Weigh precisely 15.0 mg of the analyte into a clean glass vial.
- Dissolution: Add 0.6 mL of DMSO-d_6 (99.9% D) containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference. Vortex for 30 seconds until complete dissolution is achieved.
- Transfer: Transfer the solution into a standard 5 mm NMR tube using a glass Pasteur pipette, ensuring no air bubbles are trapped in the active volume.
- Acquisition (^1H NMR): Acquire at 400 MHz. Use 16 scans with a relaxation delay (D1) of 10 seconds. Causality: A long relaxation delay is mandatory to ensure complete relaxation of the acidic proton, allowing for accurate integration.
- Acquisition (^{13}C NMR): Acquire at 100 MHz using complete proton decoupling (WALTZ-16). Use 1024 scans to ensure an adequate signal-to-noise ratio for the quaternary carbons.

Data Interpretation & Assignments

Table 1: ^1H NMR Assignments (400 MHz, DMSO-d_6)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Structural Causality
1.18	Doublet (d, J = 6.9 Hz)	6H	-CH(CH ₃) ₂	Equivalent methyls split by the adjacent methine proton.
2.85	Septet (sep, J = 6.9 Hz)	1H	-CH(CH ₃) ₂	Methine proton split by the six adjacent methyl protons.
4.65	Singlet (s)	2H	-O-CH ₂ -COOH	Strongly deshielded by the adjacent electronegative ether oxygen and carbonyl group.
6.70 – 6.80	Multiplets (m)	3H	Aromatic H-2, H-4, H-6	Shielded by the electron-donating resonance effect of the ether oxygen (ortho/para positions).
7.15	Triplet (t, J = 7.8 Hz)	1H	Aromatic H-5	Meta to both substituents; lacks resonance shielding, appearing furthest downfield in the aromatic region.

| 12.90 | Broad Singlet (br s) | 1H | -COOH | Highly deshielded acidic proton; stabilized as a monomer by DMSO-d₆. |

Table 2: ¹³C NMR Assignments (100 MHz, DMSO-d₆)

Chemical Shift (δ, ppm)	Carbon Type	Assignment
23.8	Primary (CH ₃)	Isopropyl methyl carbons (x2)
33.8	Tertiary (CH)	Isopropyl methine carbon
64.5	Secondary (CH ₂)	Ether linkage (-O-CH ₂ -)
112.0 - 120.5	Tertiary (CH)	Aromatic carbons (C-2, C-4, C-6)
129.5	Tertiary (CH)	Aromatic carbon (C-5)
150.0	Quaternary (C)	Aromatic carbon attached to isopropyl (C-3)
158.0	Quaternary (C)	Aromatic carbon attached to oxygen (C-1)

| 170.5 | Quaternary (C) | Carboxylic acid carbonyl (-COOH) |

Fourier-Transform Infrared (FT-IR) Spectroscopy

Mechanistic Rationale

Traditional KBr pellet methods are highly susceptible to moisture absorption, which introduces a broad artifact band around 3400 cm⁻¹ that masks the critical O-H stretch of the carboxylic acid. Attenuated Total Reflectance (ATR) FT-IR is utilized here to analyze the neat solid, preserving the native hydrogen-bonded state of the crystal lattice without moisture interference.

Standardized Protocol

- Background: Clean the diamond ATR crystal with isopropanol. Collect a background spectrum (air) using 32 scans.

- Sample Application: Deposit approximately 2 mg of the solid powder directly onto the center of the ATR crystal.
- Compression: Lower the pressure anvil until the clutch clicks, ensuring intimate contact between the crystal and the sample. Causality: Poor contact in solid-state ATR leads to weak signal intensity and distorted peak shapes.
- Acquisition: Collect 32 scans at a resolution of 4 cm^{-1} from 4000 to 400 cm^{-1} .

Key Vibrational Modes

Table 3: FT-IR Spectral Data (Neat ATR)

Wavenumber (cm ⁻¹)	Intensity	Band Shape	Assignment
2500 - 3300	Strong	Very Broad	O-H stretch (carboxylic acid dimer)
2860 - 2960	Medium	Sharp	C-H stretch (aliphatic, isopropyl)
1730	Strong	Sharp	C=O stretch (carboxylic acid)
1605, 1585	Medium	Sharp	C=C stretch (aromatic ring)
1225	Strong	Sharp	C-O-C asymmetric stretch (alkyl aryl ether)
1050	Medium	Sharp	C-O-C symmetric stretch

| 780, 690 | Strong | Sharp | C-H out-of-plane bending (meta-disubstituted benzene) |

Liquid Chromatography-Mass Spectrometry (LC-MS)

Mechanistic Rationale & Ionization Strategy

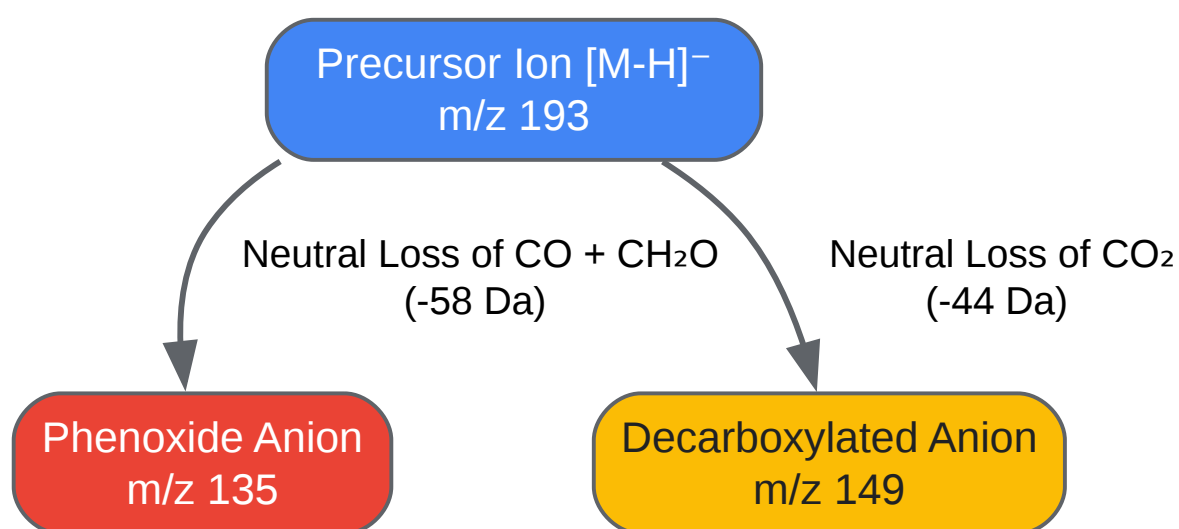
Given the presence of the carboxylic acid moiety, Electrospray Ionization in Negative Mode (ESI-) is the most sensitive and logical choice. The compound readily undergoes deprotonation to form a stable $[M-H]^-$ anion[2]. Positive mode (ESI+) is generally avoided for simple phenoxyacetic acids as they lack basic sites (like amines) to efficiently accept a proton, leading to poor signal-to-noise ratios.

Standardized Protocol

- **Sample Preparation:** Prepare a 1 mg/mL stock solution in HPLC-grade methanol. Dilute to a working concentration of 10 µg/mL using a 50:50 mixture of Water:Acetonitrile containing 0.1% Formic Acid.
- **Injection:** Inject 5 µL into the LC-MS system.
- **Source Parameters:** Operate the ESI source in negative ion mode. Set the capillary voltage to 2.5 kV and the desolvation temperature to 350°C.
- **MS/MS Fragmentation:** Isolate the precursor ion (m/z 193) in the quadrupole. Induce fragmentation using Collision-Induced Dissociation (CID) with argon gas at a collision energy of 15-20 eV.

Fragmentation Pathway Analysis

Phenoxyacetic acids exhibit a highly characteristic fragmentation pattern in tandem mass spectrometry. The primary diagnostic pathway involves the cleavage of the ether bond accompanied by a rearrangement that expels a neutral molecule of formaldehyde (CH_2O) and carbon monoxide (CO), resulting in a net neutral loss of 58 Da to form the stable phenoxide anion.



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Proposed ESI- MS/MS fragmentation pathway for **2-[3-(propan-2-yl)phenoxy]acetic acid**.

Table 4: LC-MS/MS Fragment Ions (ESI Negative Mode)

m/z	Ion Type	Formula	Structural Assignment
193	[M-H] ⁻	C ₁₁ H ₁₃ O ₃ ⁻	Deprotonated intact molecular ion.
149	Fragment	C ₁₀ H ₁₃ O ⁻	Loss of CO ₂ (44 Da) from the carboxylic acid group.

| 135 | Fragment | C₉H₁₁O⁻ | 3-isopropylphenoxide anion (Base Peak). Formed via the neutral loss of CO and CH₂O (58 Da) from the precursor ion. |

References

- Stenutz Chemistry Database. (2026). 3-isopropylphenoxyacetic acid. Retrieved March 9, 2026, from [\[Link\]](#)
- United States Patent and Trademark Office (USPTO). (2026). Drug Discovery, Design, and Development - Lipophilicity and Substituent Constants. Retrieved March 9, 2026, from [\[Link\]](#)
- Silverstein, R. M., Webster, F. X., Kiemle, D. J., & Bryce, D. L. (2014). Spectrometric Identification of Organic Compounds (8th ed.). John Wiley & Sons.[\[Link\]](#)

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Sources

- 1. 1878-52-0|2-[3-(Propan-2-yl)phenoxy]acetic acid|BLD Pharm [\[bldpharm.com\]](http://bldpharm.com)
- 2. ptacts.uspto.gov [\[ptacts.uspto.gov\]](http://ptacts.uspto.gov)

- [3. 3-isopropylphenoxyacetic acid \[stenutz.eu\]](#)
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